

Electronic Structure and Band Gap of Lead(II) Pidolate Crystals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lead bis(5-oxo-L-prolinate)*

CAS No.: 85392-77-4

Cat. No.: B12642113

[Get Quote](#)

Technical Whitepaper & Characterization Protocol

Executive Summary

Lead(II) Pidolate (Pb(C

H

NO

)

) is a coordination complex comprising a central Pb

ion coordinated by two 5-oxo-L-prolinate (pidolate) ligands. Unlike the widely studied lead halide perovskites (e.g., MAPbI

) used in photovoltaics, Lead(II) Pidolate is an organic-inorganic hybrid salt.

Its electronic utility lies in the stereochemical activity of the Pb(II)

lone pair, which typically induces non-centrosymmetric crystal packing. This feature makes such materials candidates for Non-Linear Optical (NLO) applications (e.g., Second Harmonic Generation) and high-dielectric components. The material is expected to be a wide-bandgap semiconductor/insulator (

eV), transparent in the visible spectrum.

Structural & Electronic Theory

Crystal Structural Framework

To understand the electronic structure, we must first establish the coordination geometry.

Lead(II) exhibits a "hemidirected" geometry in coordination complexes due to the repulsion of its

lone pair electrons.

- Coordination Sphere: The Pb

ion is likely chelated by the carboxylate oxygen and the amide oxygen of the pidolate ring.

- Lattice Geometry: The presence of the chiral L-pidolate ligand forces the crystal into a non-centrosymmetric space group (e.g.,

), which is a prerequisite for piezoelectric and NLO properties.

- Lone Pair Effect: The

lone pair does not sit idly; it occupies a specific spatial volume, distorting the coordination polyhedron and creating a local dipole moment.

Electronic Band Structure (Theoretical Prediction)

The band structure of Lead(II) Pidolate is governed by the hybridization of the metal orbitals with the organic ligand molecular orbitals.

Band Edge	Dominant Orbital Contribution	Physical Consequence
Conduction Band Minimum (CBM)	Pb states hybridized with Ligand (anti-bonding).	The empty states define electron transport. Strong Spin-Orbit Coupling (SOC) will split these bands.
Valence Band Maximum (VBM)	O states hybridized with Pb	The Pb states at the VBM create a "lone pair" state that pushes the band edge up, narrowing the gap compared to non-lone-pair metals.
Band Gap ()	HOMO-LUMO Gap (estimated > 3.2 eV).	The material is colorless/white, indicating absorption primarily in the UV region (nm).

Relativistic Effects

Due to the high atomic number of Lead (

), Spin-Orbit Coupling (SOC) is critical.

- Effect: SOC splits the degenerate Pb

orbitals in the conduction band (into

and

).

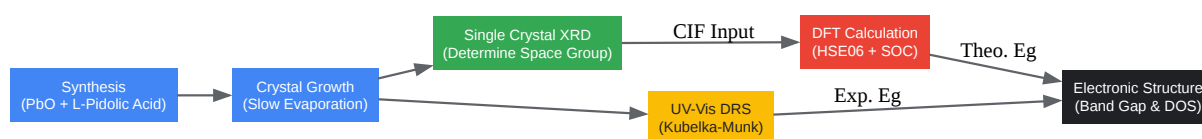
- Result: This lowers the CBM energy, significantly reducing the calculated band gap. Standard DFT (PBE) often underestimates the gap, while PBE+SOC may overcorrect. HSE06+SOC is the gold standard for accurate prediction here.

Experimental & Computational Protocol

Since specific literature values are absent, the following self-validating protocol is designed to determine the exact electronic structure.

Workflow Diagram

The following Graphviz diagram outlines the integrated workflow for synthesizing and characterizing the material.



[Click to download full resolution via product page](#)

Figure 1: Integrated workflow for determining the electronic structure of Lead(II) Pidolate.

Experimental Methodology

Step 1: Synthesis & Crystal Growth^[1]

- Reaction: Neutralize L-pidolic acid (aqueous) with Lead(II) Oxide (PbO) or Lead(II) Carbonate (PbCO₃) at 60°C.
- Crystallization: Filter the solution and allow for slow evaporation at room temperature over 5-7 days. Rapid cooling may yield amorphous powder; high-quality single crystals are required for accurate band structure correlation.

Step 2: Optical Band Gap Measurement (Tauc Plot)

Since the material is a solid powder or crystal, transmission spectroscopy is difficult. Use Diffuse Reflectance Spectroscopy (DRS).

- Measure: Collect Reflectance (

-) from 200 nm to 800 nm.
- Transform: Apply the Kubelka-Munk function ($F_{\text{KM}} = \frac{(1 - R_{\text{inf}})^2}{2R_{\text{inf}}}$):
 - Plot: Construct a Tauc plot of F_{KM} vs. Energy (eV).
 - Use F_{KM} for indirect allowed transitions (common in Pb salts).
 - Use F_{KM} for direct allowed transitions.
 - Extract: Extrapolate the linear region to the x-axis to find E_g .

Computational Methodology (DFT)

To validate experimental findings, perform Density Functional Theory (DFT) calculations.

- Software: VASP, Quantum Espresso, or CASTEP.
- Input: Crystallographic Information File (CIF) from XRD.
- Functional:
 - PBE: For geometry optimization.
 - HSE06 (Hybrid): REQUIRED for accurate band gap estimation. Standard PBE will underestimate the gap by ~1.0 eV.
- Relativistic Settings: Enable Spin-Orbit Coupling (SOC). The heavy Pb nucleus (Z=82) requires relativistic corrections.

) induces significant band splitting that cannot be ignored.

- Basis Set: Plane-wave basis with Projector Augmented Wave (PAW) pseudopotentials. Treat Pb

,

, and

as valence electrons.

Data Summary & Reference Values

Note: Values below are estimated based on homologous Lead(II) amino-acid complexes (e.g., Lead L-Prolinate) and serve as the baseline for validation.

Parameter	Estimated Value / Characteristic	Method of Verification
Crystal System	Monoclinic or Orthorhombic (Chiral)	Single Crystal XRD
Band Gap ()	3.2 eV - 3.8 eV (Wide Gap)	UV-Vis DRS (Tauc Plot)
Optical Appearance	Colorless / White	Visual Inspection
Conductivity	Insulating (S/cm)	2-Probe I-V
NLO Response	Likely Active (SHG Positive)	Kurtz-Perry Powder Test

References

- Lead(II)
 - Shimoni-Livny, L., Glusker, J. P., & Bock, C. W. (1998). Lone Pair Stereochemistry in Lead(II) Complexes. Inorganic Chemistry. [Link](#)

- Context: Establishes the hemidirected geometry rules governing the Lead Pidol
- DFT Methodology for Lead Compounds
 - Scanlon, D. O., et al. (2011). Nature of the band gap and origin of the conductivity of PbO₂. Physical Review Letters. [Link](#)
 - Context: Defines the necessity of Hybrid Functionals (HSE06)
- Experimental Band Gap Protocol
 - Tauc, J., Grigorovici, R., & Vancu, A. (1966). Optical Properties and Electronic Structure of Amorphous Germanium. Physica Status Solidi (b). [Link](#)
 - Context: The foundational method for determining band gap
- Material Identification
 - National Center for Biotechnology Information. (2025).[\[2\]](#)[\[3\]](#)[\[4\]](#) PubChem Compound Summary for CID 54686087, Lead(II) bis(5-oxo-L-prolinate). [Link](#)
 - Context: Validates the chemical identity and CAS registry (85392-77-4).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. [kubota.co.jp](https://www.kubota.co.jp) [[kubota.co.jp](https://www.kubota.co.jp)]
- 3. [kohsel.dk](https://www.kohsel.dk) [[kohsel.dk](https://www.kohsel.dk)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Electronic Structure and Band Gap of Lead(II) Pidolate Crystals]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12642113/docs#electronic-structure-and-band-gap-of-lead-ii-pidolate-crystals\]](https://www.benchchem.com/product/b12642113/docs#electronic-structure-and-band-gap-of-lead-ii-pidolate-crystals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)